

Technical Support Center: HJC0350 Powder

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Compound of Interest

Compound Name: HJC0350

Cat. No.: B15612196

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This technical support center provides guidance on the long-term storage, handling, and use of **HJC0350** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **HJC0350** powder?

For optimal stability, **HJC0350** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]

Q2: How should I store **HJC0350** after it has been reconstituted in a solvent?

Once dissolved in a solvent such as DMSO, it is recommended to store the solution at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] To minimize degradation from freeze-thaw cycles, it is advisable to aliquot the solution into single-use vials.

Q3: Is **HJC0350** powder sensitive to humidity?

While specific data on the hygroscopicity of **HJC0350** powder is not available, it is best practice to store it in a tightly sealed container in a dry environment. One supplier notes that DMSO, a common solvent for reconstitution, is hygroscopic and recommends using a fresh, unopened container of DMSO to ensure optimal solubility.^[1]

Q4: Should I protect **HJC0350** powder from light?

Although specific photostability studies for **HJC0350** are not publicly available, it is a general precautionary measure for all chemical compounds to be stored away from direct light. Exposure to UV or visible light can potentially lead to degradation over time.

Q5: What is the proper way to handle **HJC0350** powder?

When handling **HJC0350** powder, it is recommended to work in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid generating dust.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the powder	The compound may have degraded due to improper storage.	Ensure that the recommended storage conditions have been followed. Use fresh, anhydrous grade solvent (e.g., DMSO) for reconstitution. Gentle warming or sonication may aid in dissolution.
Inconsistent experimental results	The compound may have degraded after reconstitution.	Aliquot reconstituted solutions to avoid repeated freeze-thaw cycles. Ensure the storage temperature for the solution is maintained at -20°C or -80°C.
The powder may have absorbed moisture, affecting its mass and concentration calculations.	Store the powder in a desiccator or a tightly sealed container with a desiccant.	
Visible changes in powder appearance (e.g., color, texture)	This could indicate degradation due to exposure to light, humidity, or elevated temperatures.	Do not use the powder if any physical changes are observed. Contact the supplier for a replacement.

Storage Condition Summary

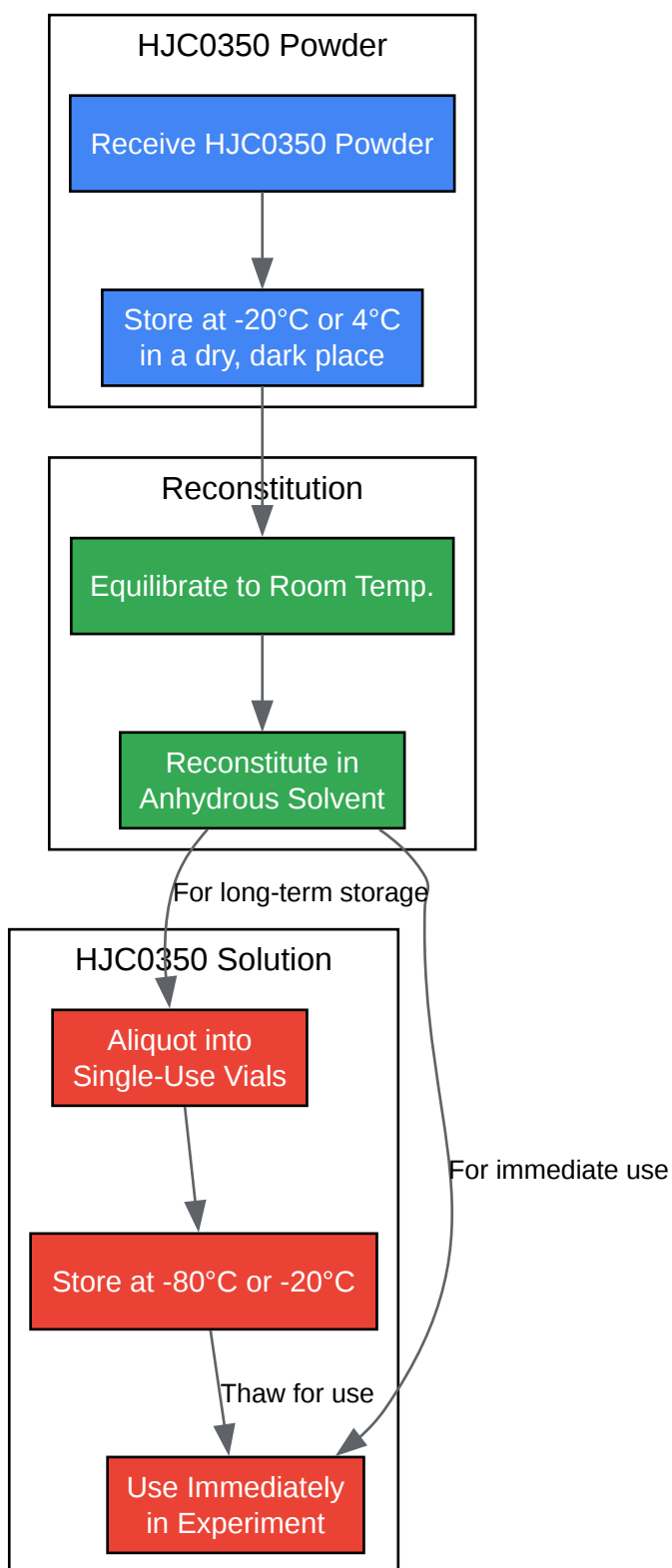
Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent (e.g., DMSO)	-80°C	2 years[1]
-20°C	1 year[1]	

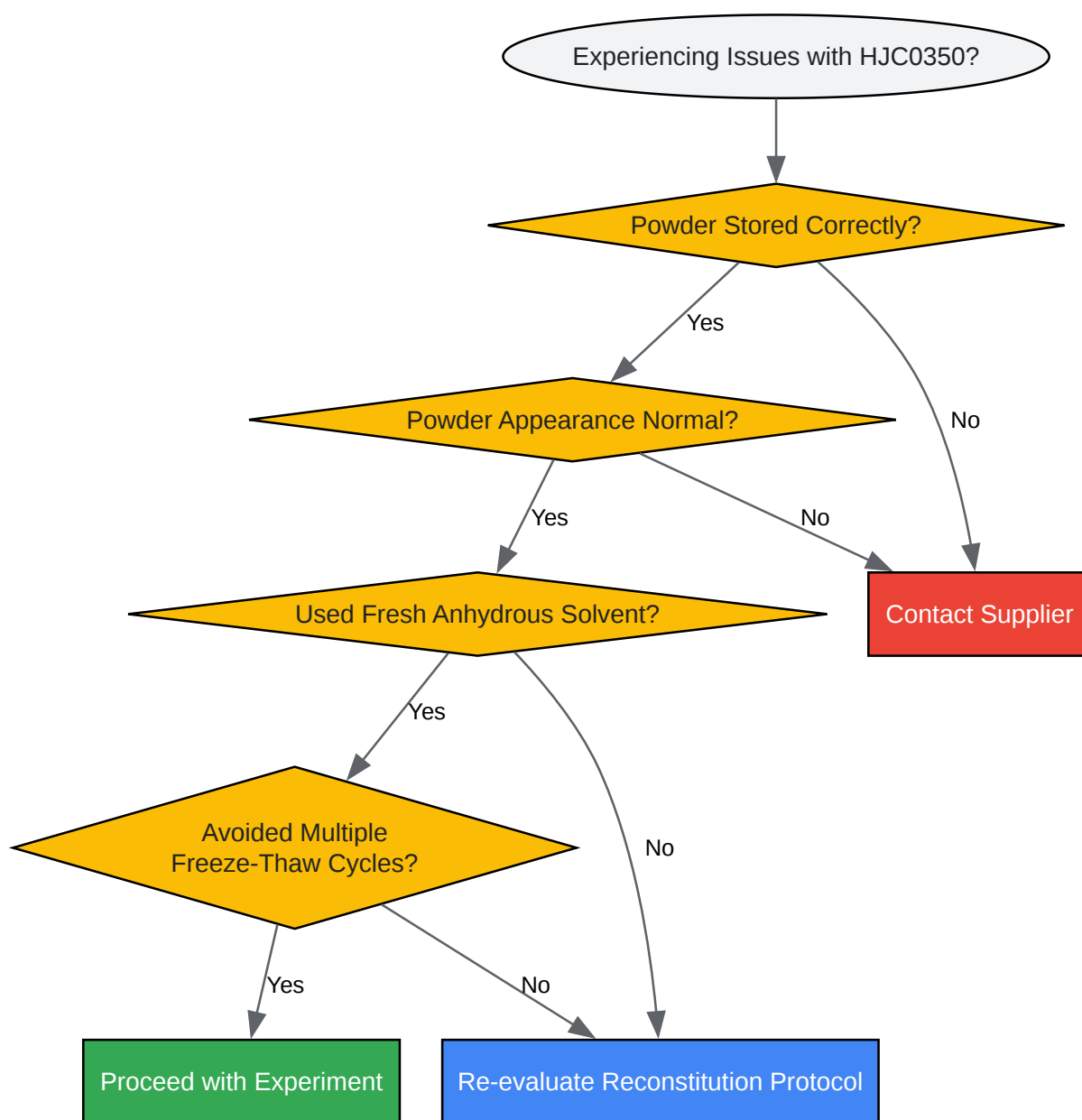
Experimental Protocols

Protocol for Reconstitution of HJC0350 Powder

- **Preparation:** Before opening, allow the **HJC0350** powder vial to equilibrate to room temperature for at least 20 minutes. This minimizes condensation, which can introduce moisture.
- **Solvent Addition:** Using a calibrated micropipette, add the required volume of fresh, anhydrous solvent (e.g., DMSO) to the vial to achieve the desired stock concentration.
- **Dissolution:** Cap the vial tightly and vortex gently until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Storage:** If not for immediate use, aliquot the stock solution into smaller, single-use, light-protected vials. Store the aliquots at -20°C or -80°C.

Visual Guides





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References

- 1. medchemexpress.com [medchemexpress.com]
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